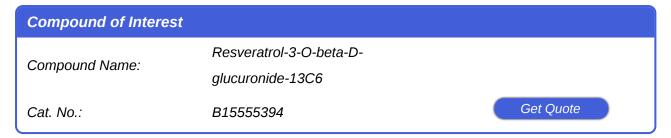




Technical Guide: Certificate of Analysis for Resveratrol-3-O-β-D-glucuronide-13C6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies associated with the Certificate of Analysis (CofA) for Resveratrol-3-O-β-D-glucuronide-13C6. This stable isotope-labeled internal standard is critical for the accurate quantification of resveratrol and its metabolites in various biological matrices. This document outlines the typical analytical data, detailed experimental protocols, and relevant biological signaling pathways.

Certificate of Analysis Data

The following tables summarize the quantitative and qualitative data typically presented in a Certificate of Analysis for Resveratrol-3-O-β-D-glucuronide-¹³C₆.

Table 1: Identity and General Properties



Parameter	Specification	
Product Name	Resveratrol-3-O-β-D-glucuronide-13C6	
Synonyms	trans-Resveratrol-3-O- β -D-glucuronide- 13 C ₆ , 3-Hydroxy-5-[(1E)-2-(4-hydroxyphenyl- 13 C ₆)ethenyl]phenyl β -D-Glucopyranosiduronic Acid	
Molecular Formula	C ₁₄ ¹³ C ₆ H ₂₀ O ₉	
Molecular Weight	410.32 g/mol [1][2]	
CAS Number	387372-17-0 (unlabeled)[1]	
Appearance	Off-white to white solid[3]	
Storage	2-8°C, protected from light and moisture[2]	

Table 2: Analytical Data

Test	Method	Specification
Purity	HPLC	≥98%
Isotopic Enrichment	Mass Spectrometry	≥99% ¹³ C
¹ H NMR	Conforms to structure	
Mass Spectrum	Conforms to structure	_
Solubility	Soluble in DMSO and Methanol	

Experimental Protocols

Detailed methodologies for the key analytical tests cited in the Certificate of Analysis are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Determination



This method is used to determine the chemical purity of Resveratrol-3-O-β-D-glucuronide-13C₆.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 x 4.6 mm, 5 μm).
- Mobile Phase: A gradient of solvent A (e.g., 0.1% formic acid in water) and solvent B (e.g., acetonitrile).
- Gradient Program:

0-5 min: 95% A, 5% B

5-20 min: Gradient to 50% A, 50% B

20-25 min: Hold at 50% A, 50% B

25-30 min: Return to 95% A, 5% B

Flow Rate: 1.0 mL/min.

Detection: UV at 306 nm.

• Injection Volume: 10 μL.

- Procedure:
 - Prepare a standard solution of the test article in the mobile phase.
 - Inject the solution into the HPLC system.
 - Monitor the chromatogram for the main peak and any impurities.
 - Calculate the purity by dividing the area of the main peak by the total area of all peaks.

Mass Spectrometry (MS) for Isotopic Enrichment and Identity Confirmation

This method confirms the molecular weight and the level of ¹³C isotopic enrichment.



- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled to a liquid chromatography system (LC-MS).
- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- Scan Range: m/z 100-1000.
- Procedure:
 - Introduce the sample into the mass spectrometer via direct infusion or LC.
 - Acquire the mass spectrum.
 - Confirm the presence of the [M-H]⁻ ion for Resveratrol-3-O- β -D-glucuronide-¹³C₆ at approximately m/z 409.
 - Analyze the isotopic distribution of the molecular ion peak to determine the percentage of
 ¹³C enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

¹H NMR spectroscopy is used to confirm the chemical structure of the molecule.

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆) or deuterated methanol (CD₃OD).
- Procedure:
 - Dissolve a small amount of the sample in the deuterated solvent.
 - Acquire the ¹H NMR spectrum.
 - Process the spectrum (Fourier transform, phase correction, and baseline correction).
 - Compare the chemical shifts, splitting patterns, and integration of the observed protons with the expected structure of Resveratrol-3-O-β-D-glucuronide. The presence of the ¹³C



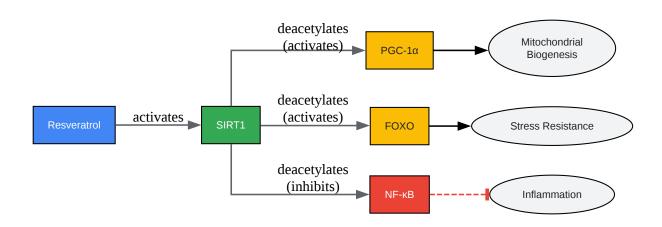
label will result in characteristic splitting of adjacent proton signals.

Biological Signaling Pathways

Resveratrol, the parent compound of Resveratrol-3-O- β -D-glucuronide, is known to modulate several key signaling pathways involved in inflammation, oxidative stress, and cellular aging. The glucuronidated metabolite may also exhibit biological activity or serve as a prodrug that is converted back to resveratrol in tissues.

SIRT1 Signaling Pathway

Resveratrol is a well-known activator of Sirtuin 1 (SIRT1), a NAD+-dependent deacetylase.[4] [5][6][7] This pathway is crucial for regulating cellular metabolism, stress resistance, and longevity.



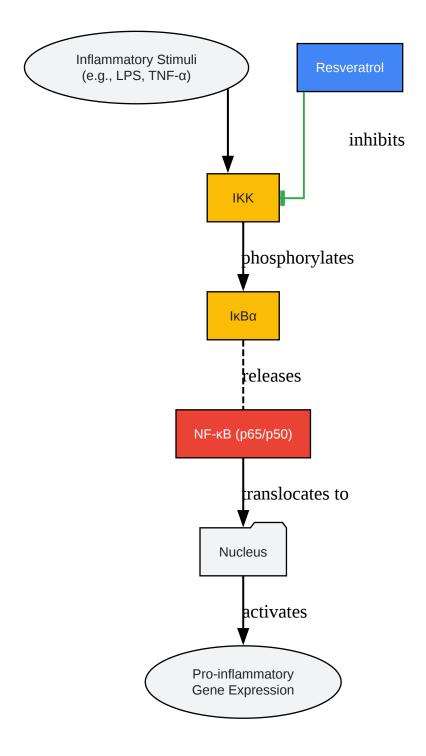
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Resveratrol activates SIRT1, leading to various cellular benefits.

Anti-Inflammatory Signaling via NF-kB Inhibition

Resveratrol can suppress inflammation by inhibiting the NF-kB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[3][8][9]





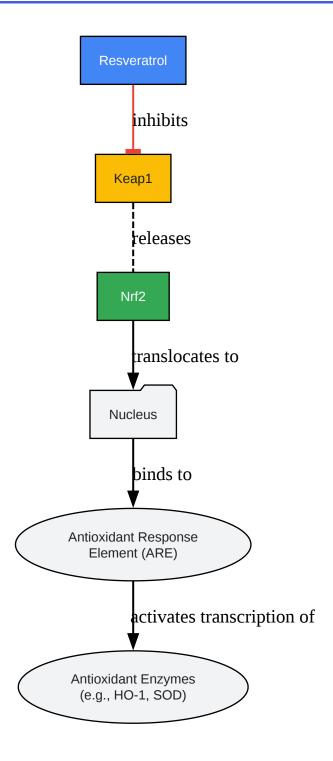
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Resveratrol inhibits the NF-kB inflammatory pathway.

Antioxidant Response via Nrf2 Activation

Resveratrol can enhance the cellular antioxidant defense system by activating the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway.[10][11]





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Resveratrol activates the Nrf2 antioxidant pathway.

This technical guide provides essential information for the effective use of Resveratrol-3-O- β -D-glucuronide- 13 C₆ in research and development. For further details, please refer to the specific Certificate of Analysis provided by the supplier.



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